

# An In-Depth Technical Guide to 1,3,5-Benzenetricarbonyl Trichloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,3,5-Benzenetricarbonyl trichloride*

Cat. No.: *B1211363*

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## Abstract

**1,3,5-Benzenetricarbonyl trichloride**, also known as trimesoyl chloride, is a highly reactive organic compound that serves as a fundamental building block in various fields of chemical synthesis. Its trifunctional nature, possessing three acyl chloride groups symmetrically arranged on a benzene ring, makes it an essential monomer for the creation of complex polymeric structures and a versatile intermediate in the synthesis of fine chemicals. This technical guide provides a comprehensive overview of the core properties of **1,3,5-benzenetricarbonyl trichloride**, detailed experimental protocols for its synthesis and common reactions, and visual representations of its chemical transformations. All quantitative data has been consolidated into structured tables for ease of reference.

## Core Properties of 1,3,5-Benzenetricarbonyl Trichloride

This section summarizes the key physical, chemical, and identifying properties of **1,3,5-benzenetricarbonyl trichloride**.

## Chemical Identifiers

A list of common identifiers for **1,3,5-Benzenetricarbonyl trichloride** is provided in the table below.

Identifier	Value
IUPAC Name	benzene-1,3,5-tricarbonyl trichloride[1]
Synonyms	Trimesoyl chloride, 1,3,5-Benzenetricarboxylic acid chloride, Trimesic acid trichloride[1][2]
CAS Number	4422-95-1[1][2]
Molecular Formula	C <sub>9</sub> H <sub>3</sub> Cl <sub>3</sub> O <sub>3</sub> [1][2]
Molecular Weight	265.48 g/mol [1][3]
InChI Key	UWCPYKQBIPYOLX-UHFFFAOYSA-N[1]
SMILES	ClC(=O)c1cc(cc(c1)C(Cl)=O)C(Cl)=O[1]

## Physical Properties

The physical characteristics of **1,3,5-Benzenetricarbonyl trichloride** are crucial for its handling, storage, and application in various experimental setups.

Property	Value
Appearance	White to pale-yellow powder or crystals.[4] May also appear as a colorless to light orange lump or clear liquid.
Melting Point	32-38 °C (lit.)[5][6]
Boiling Point	180 °C at 16 mmHg (lit.)[1][5][6]
Density	1.487 g/mL at 25 °C (lit.)[5][6]
Flash Point	>110 °C (>230 °F)[1][7]
Solubility	Soluble in chloroform and toluene.[1] It reacts violently with water.[1][4]

## Chemical and Safety Properties

**1,3,5-Benzenetricarbonyl trichloride** is a corrosive and moisture-sensitive compound, requiring careful handling.

Property	Description
Reactivity	Reacts violently with water, alcohols, and strong bases. <a href="#">[1]</a> <a href="#">[4]</a> It is incompatible with oxidizing agents. <a href="#">[1]</a> <a href="#">[4]</a>
Stability	The product is considered stable under recommended storage conditions but is highly sensitive to moisture. <a href="#">[1]</a> <a href="#">[4]</a>
Hazards	Corrosive. Causes severe skin burns and eye damage. <a href="#">[4]</a> <a href="#">[8]</a> Harmful if swallowed. <a href="#">[4]</a>
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere. Refrigeration is often recommended. <a href="#">[1]</a> <a href="#">[8]</a>

## Experimental Protocols

This section provides detailed methodologies for the synthesis of **1,3,5-benzenetricarbonyl trichloride** and its application in interfacial polymerization.

### Synthesis of 1,3,5-Benzenetricarbonyl Trichloride from Trimesic Acid

**1,3,5-Benzenetricarbonyl trichloride** is commonly synthesized from trimesic acid. Two prevalent methods involve the use of thionyl chloride or triphosgene as the chlorinating agent.

#### Method 1: Using Thionyl Chloride

This protocol is adapted from various patented and described synthesis methods.[\[1\]](#)[\[5\]](#)[\[8\]](#)

- Materials:

- Trimesic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Catalyst (e.g., N,N-dimethylformamide (DMF) or ferric trichloride)
- Solvent (optional, e.g., toluene)
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a gas outlet to neutralize HCl and  $\text{SO}_2$  byproducts, add trimesic acid.
  - Add an excess of thionyl chloride (a molar ratio of at least 3.5:1 of thionyl chloride to trimesic acid is recommended).[1]
  - Add a catalytic amount of DMF or ferric trichloride.[8]
  - Heat the reaction mixture to reflux (approximately 60-80 °C) and maintain for 5-15 hours, or until the reaction is complete (cessation of gas evolution).[1]
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Distill off the excess thionyl chloride under atmospheric pressure.
  - The crude product is then purified by vacuum distillation to yield **1,3,5-benzenetricarbonyl trichloride**.[1][7]

#### Method 2: Using Triphosgene

This method provides an alternative to thionyl chloride and can be performed at room temperature.[4]

- Materials:
  - Trimesic acid (TMA)
  - Triphosgene

- Binary catalyst (e.g., imidazole/DMF)
- Solvent (e.g., tetrahydrofuran (THF))
- Procedure:
  - In a reaction vessel, dissolve trimesic acid in tetrahydrofuran.
  - Add the imidazole/DMF binary catalyst to the solution.
  - Slowly add a solution of triphosgene in THF to the reaction mixture at room temperature. The molar ratio of triphosgene to trimesic acid is a critical factor and should be optimized. [\[4\]](#)
  - Stir the reaction mixture at room temperature until the reaction is complete. The reaction progress can be monitored by the dissolution of the solid reactants.
  - Upon completion, the product can be isolated by removing the solvent under reduced pressure. Further purification can be achieved by recrystallization or distillation.

## Interfacial Polymerization to form a Polyamide Membrane

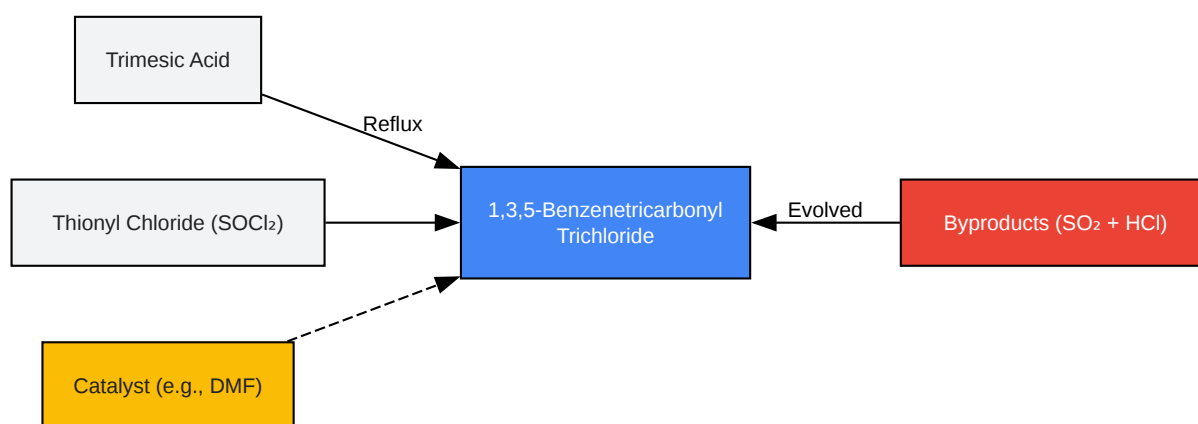
**1,3,5-Benzenetricarbonyl trichloride** is a key monomer in the formation of polyamide thin-film composite membranes used in reverse osmosis and nanofiltration. This protocol describes a general procedure for interfacial polymerization. [\[6\]](#)[\[9\]](#)

- Materials:
  - Porous support membrane (e.g., polysulfone)
  - Aqueous solution of an amine monomer (e.g., m-phenylenediamine, MPD)
  - Organic solution of **1,3,5-benzenetricarbonyl trichloride** (TMC) in an immiscible solvent (e.g., dodecane or hexane)
- Procedure:

- Immerse the porous support membrane in the aqueous solution of m-phenylenediamine for a specified duration (e.g., several minutes) to ensure complete wetting.[9]
- Remove the support from the amine solution and eliminate excess solution from the surface, for instance, by rolling with a rubber roller or using an air knife.
- Bring the amine-saturated support membrane into contact with the organic solution of **1,3,5-benzenetricarbonyl trichloride** for a short reaction time (e.g., seconds to minutes). [9]
- The polymerization reaction occurs at the interface between the two immiscible solutions, forming a thin polyamide film.
- Remove the resulting composite membrane from the organic solution and wash it thoroughly with a suitable solvent to remove unreacted monomers and byproducts.
- The membrane may then be heat-cured to enhance its properties.

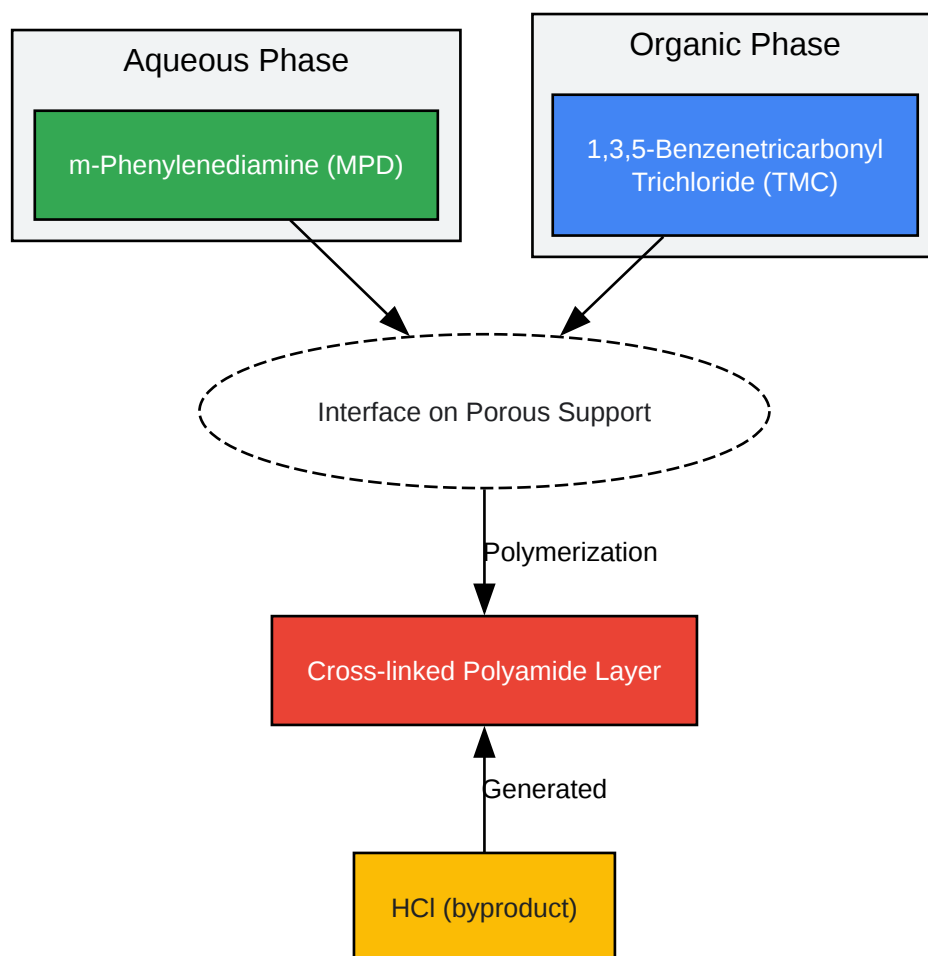
## Visualized Workflows and Reactions

The following diagrams, generated using the DOT language, illustrate key chemical transformations involving **1,3,5-benzenetricarbonyl trichloride**.



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Caption: Synthesis of **1,3,5-Benzenetricarbonyl Trichloride** from Trimesic Acid.



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Caption: Interfacial Polymerization to form a Polyamide Layer.

## Applications in Research and Development

**1,3,5-Benzenetricarbonyl trichloride** is a cornerstone molecule for the development of advanced materials and complex organic structures.

- **Polymer Synthesis:** Its most significant application is in the production of high-performance polymers, including polyamides, polyesters, and polyurethanes.<sup>[10]</sup> These polymers often exhibit exceptional thermal stability and mechanical strength.

- Membrane Technology: It is indispensable in the fabrication of thin-film composite membranes for water desalination and purification through reverse osmosis and nanofiltration.[4]
- Dendrimer and Nanomaterial Synthesis: The C3 symmetry of the molecule makes it an ideal core for the synthesis of dendrimers and other nanostructured materials.
- Organic Synthesis Intermediate: It serves as a versatile intermediate for the synthesis of a wide range of organic compounds, including pharmaceuticals and agrochemicals, through reactions like nucleophilic substitution with amines and alcohols.[10]

## Conclusion

**1,3,5-Benzenetricarbonyl trichloride** is a chemical of significant industrial and academic importance. Its well-defined physical and chemical properties, coupled with its high reactivity, enable its use in a broad spectrum of applications, from the large-scale production of membranes to the intricate synthesis of novel nanomaterials. A thorough understanding of its characteristics and handling requirements, as detailed in this guide, is paramount for its safe and effective utilization in research and development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,3,5-Benzenetricarbonyl Trichloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211363#1-3-5-benzenetricarbonyl-trichloride-basic-properties>]

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